

An In-depth Technical Guide to 4-Ethoxybenzyl Alcohol: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 4-Ethoxybenzyl alcohol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Ethoxybenzyl alcohol, a substituted aromatic alcohol, serves as a critical intermediate in the synthesis of a variety of organic molecules, most notably in the pharmaceutical industry. Its unique structural features, combining a reactive benzylic alcohol moiety with an ethoxy group, impart specific physical and chemical properties that are advantageous for various synthetic transformations. This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Ethoxybenzyl alcohol**, detailed experimental protocols for its synthesis, and an exploration of its reactivity and applications, with a particular focus on its role in the development of therapeutic agents.

Physical and Chemical Properties

The physical and chemical properties of **4-Ethoxybenzyl alcohol** are summarized in the tables below, providing a convenient reference for laboratory and developmental work.

General and Physical Properties

Property	Value	Reference
Molecular Formula	C ₉ H ₁₂ O ₂	[1][2]
Molecular Weight	152.19 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid or solid	[3]
Melting Point	27-34 °C	[4][5][6][7]
Boiling Point	273 °C (at 760 mmHg); 153-154 °C (at 25 Torr)	[5][7]
Density	~1.05 g/cm ³ (rough estimate)	[8]
Refractive Index (n ²⁰ /D)	1.535	[4][5][8]
Flash Point	>110 °C (>230 °F)	[4][5]
Solubility	Soluble in organic solvents such as methanol and ethanol. The ethoxy group enhances its solubility in organic solvents.	[1][8]

Spectroscopic Data

Spectrum Type	Key Data
¹ H NMR	Spectral data available, but specific peak assignments require further analysis from raw data sources.
¹³ C NMR	Spectral data available, but specific peak assignments require further analysis from raw data sources.
Infrared (IR)	The NIST WebBook provides a gas-phase IR spectrum for p-Ethoxybenzyl alcohol.

Experimental Protocols

Synthesis of 4-Ethoxybenzyl Alcohol

The most common and efficient method for the synthesis of **4-Ethoxybenzyl alcohol** is the reduction of 4-ethoxybenzaldehyde. Two detailed protocols are provided below.

Protocol 1: Reduction with Sodium Borohydride

This method is suitable for laboratory-scale synthesis.

- Materials:
 - 4-ethoxybenzaldehyde
 - Sodium borohydride (NaBH_4)
 - Absolute ethanol
 - Dilute hydrochloric acid (HCl)
 - Ethyl acetate
 - Magnesium sulfate (MgSO_4) or Sodium sulfate (Na_2SO_4)
- Procedure:
 - Dissolve 4-ethoxybenzaldehyde (e.g., 3.3 g, 22 mmol) in absolute ethanol (25 mL) in a round-bottom flask.
 - To this solution, add sodium borohydride (e.g., 830 mg, 22 mmol) portion-wise while stirring at room temperature.
 - Continue stirring at room temperature and monitor the reaction progress using Thin Layer Chromatography (TLC).
 - Once the reaction is complete, quench the reaction by pouring the mixture into dilute hydrochloric acid.
 - Extract the aqueous layer with ethyl acetate (3 x volume of the aqueous layer).

- Combine the organic extracts and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and evaporate the solvent under reduced pressure to obtain the crude product.
- Purify the crude **4-Ethoxybenzyl alcohol** by silica gel column chromatography.[9]

Protocol 2: Catalytic Hydrogenation

This method is often employed for larger-scale industrial production.

- Materials:
 - 4-ethoxybenzaldehyde
 - Anhydrous ethanol
 - Palladium on carbon (Pd/C) catalyst (e.g., 5% or 10%)
 - Hydrogen gas (H₂)
- Procedure:
 - Dissolve 4-ethoxybenzaldehyde (e.g., 150 kg) in anhydrous ethanol (e.g., 400 kg) in a suitable hydrogenation reactor.
 - Add the Pd/C catalyst (e.g., 1.5 kg) to the solution.
 - Pressurize the reactor with hydrogen gas and heat the mixture to reflux.
 - Maintain the reaction under a hydrogen atmosphere for a specified time (e.g., 6 hours), monitoring the reaction progress.
 - After the reaction is complete, cool the reactor and carefully filter off the catalyst.
 - Remove the solvent from the filtrate by distillation under reduced pressure to yield **4-Ethoxybenzyl alcohol**.[10]

Chemical Reactivity and Stability

4-Ethoxybenzyl alcohol exhibits reactivity typical of a primary benzylic alcohol. The presence of the electron-donating ethoxy group at the para position can influence the reactivity of the aromatic ring and the benzylic position.

- **Oxidation:** The primary alcohol functional group can be oxidized to form 4-ethoxybenzaldehyde or further to 4-ethoxybenzoic acid, depending on the oxidizing agent and reaction conditions.
- **Etherification and Esterification:** The hydroxyl group can readily undergo etherification and esterification reactions with suitable electrophiles.^[1]
- **Nucleophilic Substitution:** As a benzylic alcohol, the hydroxyl group can be activated and undergo nucleophilic substitution reactions. The stability of the resulting benzylic carbocation is enhanced by the para-ethoxy group.
- **Stability:** **4-Ethoxybenzyl alcohol** is generally stable under normal conditions. However, it can be sensitive to oxidation.^[1] It is advisable to store it in a cool, dry, and well-ventilated place, away from strong oxidizing agents.

Applications in Drug Development

A significant application of **4-Ethoxybenzyl alcohol** is as a key intermediate in the synthesis of Dapagliflozin, a sodium-glucose cotransporter 2 (SGLT2) inhibitor used in the treatment of type 2 diabetes.^[10] The synthesis of Dapagliflozin involves the coupling of a protected glucose derivative with an aglycone, for which **4-Ethoxybenzyl alcohol** serves as a crucial precursor.

Visualizations

Experimental Workflow: Synthesis and Purification of 4-Ethoxybenzyl Alcohol



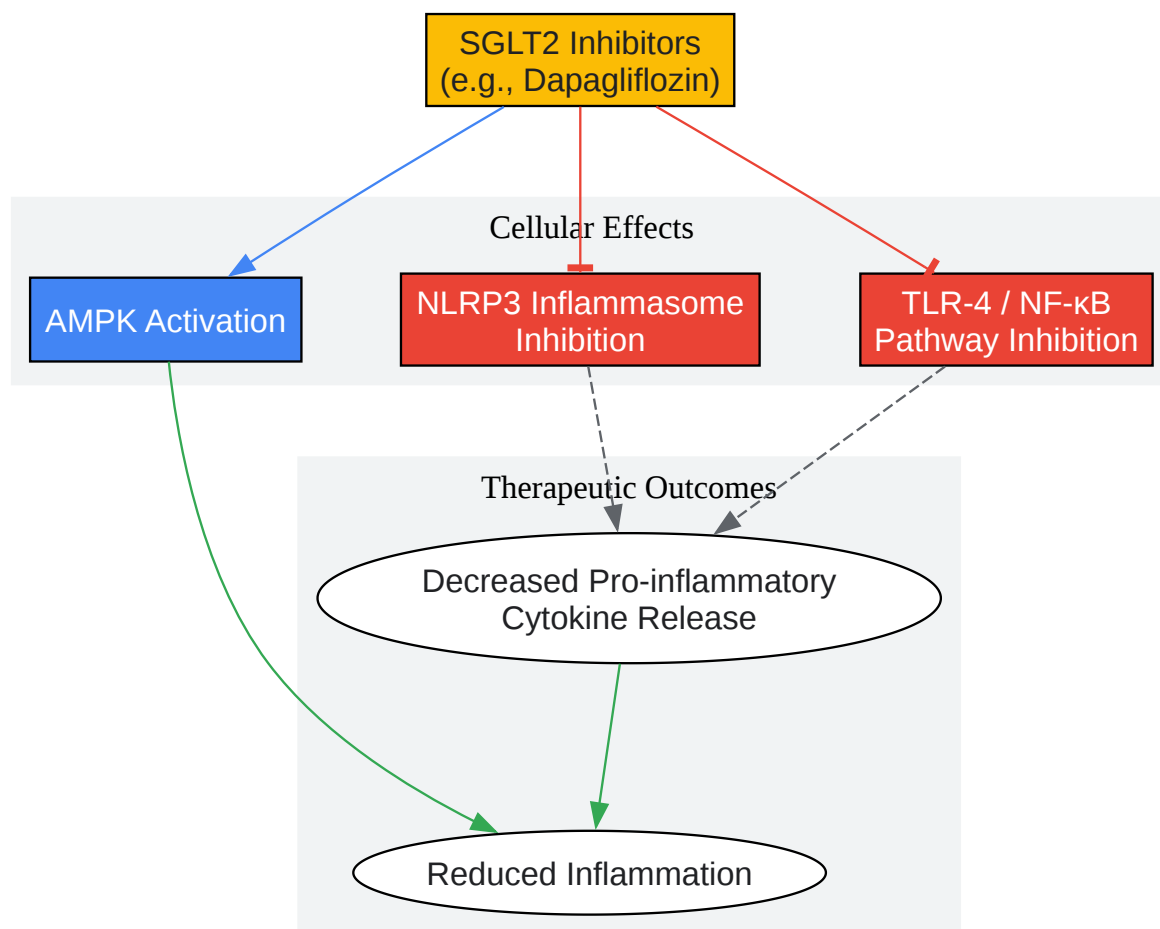
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Caption: A generalized workflow for the synthesis and purification of **4-Ethoxybenzyl alcohol**.

Signaling Pathway: Mechanism of Action of SGLT2 Inhibitors

As **4-Ethoxybenzyl alcohol** is a precursor to the SGLT2 inhibitor Dapagliflozin, understanding the downstream signaling pathway of this class of drugs is crucial for drug development professionals. SGLT2 inhibitors have been shown to modulate several inflammatory pathways, including the NLRP3 inflammasome and Toll-like receptor 4 (TLR-4) signaling, and activate AMP-activated protein kinase (AMPK), which in turn suppresses pro-inflammatory pathways.

[11]



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Caption: Simplified signaling pathway of SGLT2 inhibitors, highlighting their anti-inflammatory effects.

Conclusion

4-Ethoxybenzyl alcohol is a versatile and valuable building block in organic synthesis, particularly for the pharmaceutical industry. Its well-defined physical and chemical properties, coupled with established synthetic routes, make it a readily accessible and reliable intermediate. A thorough understanding of its properties, reactivity, and handling is essential for its effective utilization in research and development, contributing to the advancement of new therapeutic agents and other fine chemicals.

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References

- 1. 6214-44-4(4-Ethoxybenzyl Alcohol) | Kuujia.com [kuujia.com]
- 2. 4-Ethoxybenzyl alcohol | C₉H₁₂O₂ | CID 80345 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Methoxybenzyl alcohol, 98% 500 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 4. parchem.com [parchem.com]
- 5. jk-sci.com [jk-sci.com]
- 6. 4-Ethoxybenzyl alcohol | 6214-44-4 | FE70748 | Biosynth [biosynth.com]
- 7. CAS Common Chemistry [commonchemistry.cas.org]
- 8. 6214-44-4 CAS MSDS (4-ETHOXYBENZYL ALCOHOL) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 9. prepchem.com [prepchem.com]
- 10. Page loading... [wap.guidechem.com]
- 11. Targeting inflammatory signaling pathways with SGLT2 inhibitors: Insights into cardiovascular health and cardiac cell improvement - PubMed [pubmed.ncbi.nlm.nih.gov]
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